

Potassium Metaborate: A Technical Overview of Key Identifiers

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Compound of Interest

Compound Name: Potassium metaborate

Cat. No.: B1585025

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This guide provides essential information regarding the chemical compound **potassium metaborate**, focusing on its Chemical Abstracts Service (CAS) number and molecular weight. This information is fundamental for researchers, scientists, and professionals in drug development for accurate identification and use in experimental and developmental processes.

Core Chemical Data

The primary identifiers for **potassium metaborate** are summarized below. It is important to note that **potassium metaborate** can exist in both anhydrous and hydrated forms. The data presented here pertains to the anhydrous form unless otherwise specified.

Identifier	Value	References
CAS Number	13709-94-9	[1] [2] [3] [4] [5]
Molecular Weight	81.91 g/mol	[2] [3]

Note: Some sources may list a slightly different molecular weight for hydrated forms of **potassium metaborate**.[\[3\]](#) There is also a CAS number for the hydrated form ($\text{KBO}_2 \cdot x\text{H}_2\text{O}$), which is 16481-66-6.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Methodology for Molecular Weight Determination

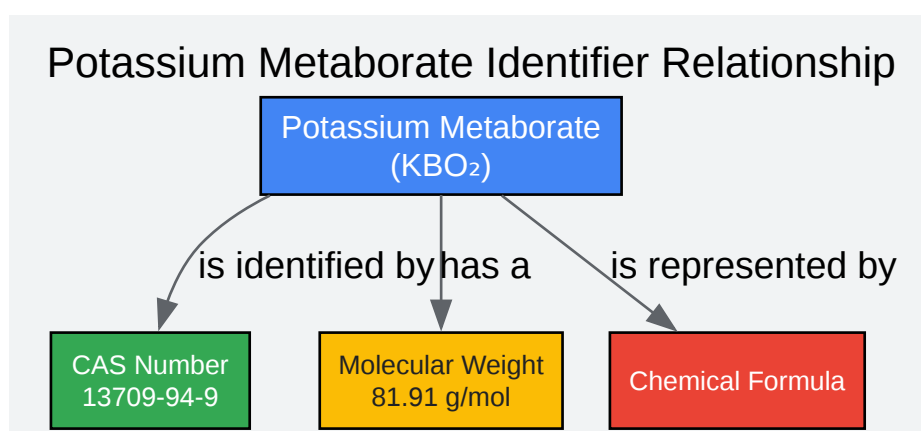
While this guide does not cite a specific experiment for the determination of **potassium metaborate**'s molecular weight, a standard protocol for such a determination would typically involve mass spectrometry.

General Protocol for Molecular Weight Determination via Mass Spectrometry:

- **Sample Preparation:** A solution of **potassium metaborate** is prepared in a suitable solvent.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized. Common ionization techniques for inorganic compounds include electrospray ionization (ESI) or inductively coupled plasma mass spectrometry (ICP-MS).
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio (m/z) by the mass analyzer.
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z .
- **Data Analysis:** The molecular weight is determined from the mass spectrum by identifying the peak corresponding to the molecular ion of **potassium metaborate**.

Logical Relationship of Potassium Metaborate and its Identifiers

The following diagram illustrates the relationship between **potassium metaborate** and its key chemical identifiers.



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Potassium Metaborate Identifier Relationship

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References

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- To cite this document: BenchChem. [Potassium Metaborate: A Technical Overview of Key Identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585025#potassium-metaborate-cas-number-and-molecular-weight]

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